

L-365260 Technical Support Center: Stability and Storage Guidelines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L-365260

Cat. No.: B1673720

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **L-365260**. Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **L-365260**?

A1: For optimal stability, **L-365260** powder should be stored under desiccated conditions. Recommended storage temperatures vary by supplier, with options of +4°C or -20°C being common.^{[1][2][3]} For long-term storage of the solid powder, -20°C is recommended, which can preserve it for up to 3 years.^[4] Storage at +4°C is suitable for shorter periods, up to 2 years.^[4]

Q2: How should I store **L-365260** once it is in solution?

A2: Stock solutions of **L-365260** should be stored at -20°C for short-term use (up to one month) and at -80°C for long-term storage (up to six months).^[4] It is advisable to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles, which can degrade the compound.

Q3: What solvents are recommended for dissolving **L-365260**?

A3: **L-365260** is soluble in dimethyl sulfoxide (DMSO) and ethanol.[2] It has been reported to be soluble up to 100 mM in both DMSO and ethanol.[2] Another source indicates solubility in DMSO at concentrations greater than 20 mg/mL and up to 100 mg/mL, though ultrasonic assistance may be necessary to achieve higher concentrations.[1][4]

Q4: Is **L-365260** stable at room temperature?

A4: **L-365260** is considered stable enough for shipping at ambient temperatures for a few weeks.[3] However, for storage, it is crucial to follow the recommended refrigerated or frozen conditions to ensure its long-term stability.

Q5: The compound appears to have degraded. What are the possible causes?

A5: Apparent degradation can result from several factors, including improper storage, repeated freeze-thaw cycles of stock solutions, exposure to harsh chemical conditions, or the use of inappropriate solvents. Refer to the troubleshooting guide below for a systematic approach to identifying the issue.

Data Summary Tables

Table 1: Recommended Storage Conditions for **L-365260**

Form	Storage Temperature	Duration	Reference(s)
Solid Powder	-20°C	Up to 3 years	[4]
Solid Powder	+4°C	Up to 2 years	[4]
Solid Powder	Desiccated	Not specified	[1]
In Solvent	-80°C	Up to 6 months	[4]
In Solvent	-20°C	Up to 1 month	[4]

Table 2: Solubility of **L-365260**

Solvent	Maximum Concentration	Reference(s)
DMSO	100 mM	[2]
Ethanol	100 mM	[2]
DMSO	>20 mg/mL	[1]
DMSO	100 mg/mL (ultrasonic may be needed)	[4]

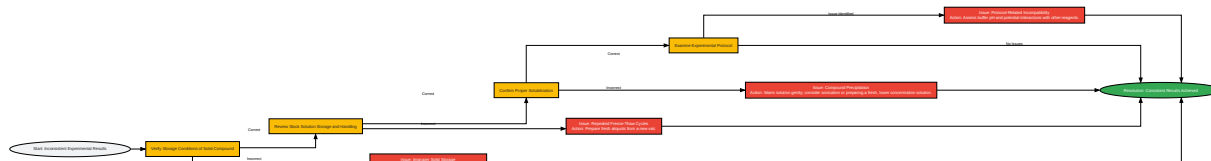
Experimental Protocols

Protocol 1: Preparation of **L-365260** Stock Solution

- Pre-equilibration: Allow the vial of solid **L-365260** to equilibrate to room temperature for at least 20 minutes before opening to prevent condensation of moisture.
- Solvent Addition: Add the desired volume of high-purity DMSO or ethanol to the vial to achieve the target concentration.
- Dissolution: Vortex the solution until the compound is fully dissolved. If preparing a high concentration solution in DMSO (e.g., 100 mg/mL), brief sonication in an ultrasonic water bath may be required to facilitate dissolution.[4]
- Aliquoting and Storage: Dispense the stock solution into single-use, tightly sealed vials. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[4]

Troubleshooting Guide

This guide provides a logical workflow to troubleshoot common issues encountered during the handling and use of **L-365260**.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for **L-365260** stability issues.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. L-365260 = 98 HPLC 118101-09-0 [sigmaaldrich.com]
- 2. L-365,260 | CCK2 Receptors | Tocris Bioscience [tocris.com]

- 3. medkoo.com [medkoo.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [L-365260 Technical Support Center: Stability and Storage Guidelines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673720#l-365260-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com